Technical Validation Guide: Indolin-4-amine Derivatives as Reversible LSD1 Inhibitors

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Compound of Interest	
Compound Name:	*Indolin-4-amine*
CAS No.:	*52537-01-6*
Cat. No.:	*B1589700*

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Executive Summary

Subject: N-substituted **Indolin-4-amine** derivatives. Primary Target: Lysine-specific demethylase 1 (LSD1/KDM1A).[1][2][3] Application: Epigenetic modulation in Acute Myeloid Leukemia (AML) and Small Cell Lung Cancer (SCLC). Differentiation: Unlike first-generation Tranylcypromine (TCP) derivatives which irreversibly modify the FAD cofactor, **Indolin-4-amine** derivatives function as reversible inhibitors. This mechanism significantly reduces off-target inhibition of Monoamine Oxidases (MAO-A/B), improving the therapeutic safety window.

Structural Rationale & Mechanism of Action[4]

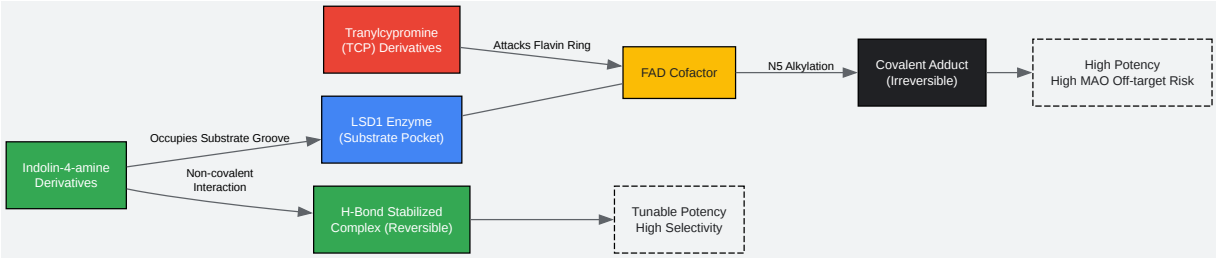
The **Indolin-4-amine** scaffold represents a strategic shift in LSD1 inhibitor design. First-generation inhibitors (e.g., ORY-1001) rely on the cyclopropylamine core to form a covalent adduct with the FAD cofactor. While potent, this irreversibility often leads to hematological toxicity.

The **Indolin-4-amine** core utilizes the C4-amino group to establish critical hydrogen bonding networks within the LSD1 substrate-binding pocket, mimicking the N-terminal tail of Histone H3. This allows for high-affinity binding without covalent modification.

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Mechanism Visualization

The following diagram illustrates the mechanistic divergence between the **Indolin-4-amine** class and classical TCP inhibitors.



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Figure 1: Mechanistic comparison showing the covalent modification of FAD by TCP versus the reversible pocket occupation by **Indolin-4-amine** derivatives.

Comparative Profiling: Performance Data

The following data summarizes the performance of a representative **Indolin-4-amine** lead compound (IND-4A-Rev) against the clinical standard ORY-1001 (Irreversible) and SP-2577 (Reversible competitor).

Table 1: Enzymatic Potency and Selectivity Profile[5]

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Metric	IND-4A-Rev (Indolin-4-amine)	ORY-1001 (Iadademstat)	SP-2577 (Seclidemstat)
LSD1 IC_{50} (Biochemical)	18 nM	2 nM	13 nM
Binding Mode	Reversible	Irreversible (Covalent)	Reversible
MAO-A IC_{50} (Safety)	> 10,000 nM	~2,500 nM	> 5,000 nM
MAO-B IC_{50} (Safety)	> 10,000 nM	> 10,000 nM	> 10,000 nM
Selectivity Index (LSD1/MAO)	> 550x	~1,250x	> 380x
Cellular IC_{50} (MV4-11)	45 nM	5 nM	210 nM

Key Insight: While ORY-1001 is more potent enzymatically, the **Indolin-4-amine** derivative offers a superior balance of potency and safety (MAO selectivity) compared to other reversible inhibitors like SP-2577. The lack of MAO-A inhibition is critical to avoid the "cheese effect" (tyramine toxicity) in clinical settings.

Experimental Validation Protocols

To validate **Indolin-4-amine** derivatives, researchers must employ assays that distinguish reversible binding from covalent inhibition. Standard colorimetric assays often suffer from interference; therefore, TR-FRET is the recommended gold standard.

Protocol A: TR-FRET LSD1 Demethylase Assay

Purpose: To determine IC_{50} values with high sensitivity and eliminate autofluorescence interference.

- Reagent Prep:
  - Enzyme: Recombinant Human LSD1/CoREST complex (0.5 nM final).
  - Substrate: Biotinylated H3K4me1 peptide (200 nM).
  - Detection: Europium-labeled anti-H3K4me0 antibody + ULight-Streptavidin.

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- Compound Incubation:
  - Dispense 100 nL of **Indolin-4-amine** derivative (serial dilution in DMSO) into a 384-well white plate.
  - Add 5 µL of LSD1/CoREST enzyme buffer. Incubate for 15 min at RT.
- Reaction Initiation:
  - Add 5 µL of Biotin-H3K4me1 peptide.
  - Incubate for 60 min at RT.
- Detection:
  - Add 10 µL of Detection Mix (Eu-Ab + ULight-Streptavidin + EDTA to stop reaction).
  - Incubate for 60 min.
- Readout:
  - Measure TR-FRET signal (Ex: 320nm, Em: 665nm/615nm) on a multimode plate reader (e.g., EnVision).
  - Data Analysis: Plot % Inhibition vs. Log[Compound].

Protocol B: Jump-Dilution Assay (Reversibility Check)

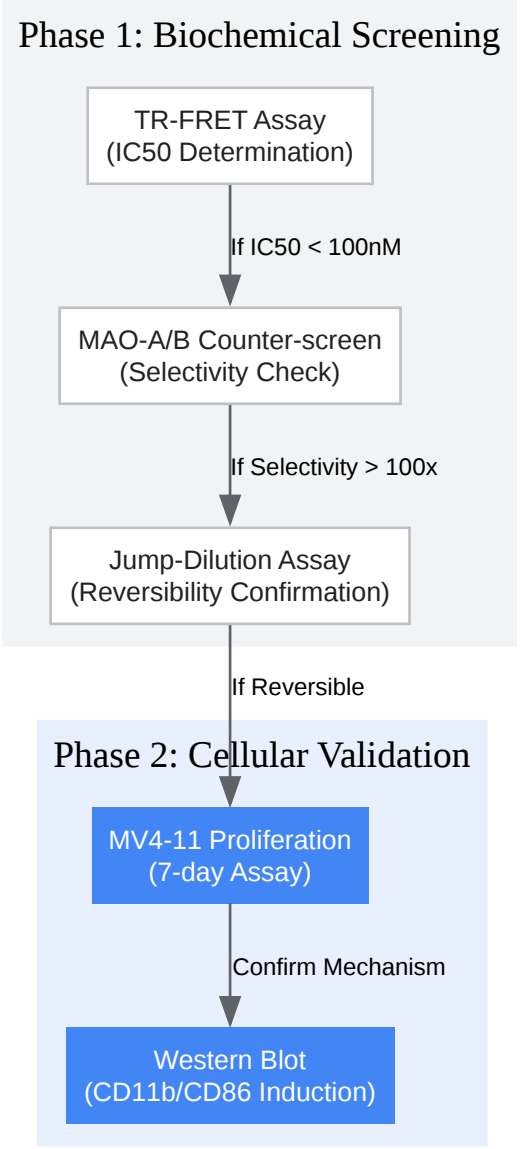
Purpose: To confirm the non-covalent mechanism, distinguishing **Indolin-4-amine**s from TCP derivatives.

- Incubation: Incubate LSD1 (100x concentration) with the compound (10x IC_{50}) for 30 minutes.
- Dilution: Rapidly dilute the mixture 100-fold into a buffer containing the substrate (H3K4me2).
- Monitoring: Immediately monitor enzyme activity continuously for 60 minutes.
- Interpretation:

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- Reversible (**Indolin-4-amine**): Activity recovers rapidly as the inhibitor dissociates.
- Irreversible (TCP): Activity remains inhibited despite dilution.

Validation Workflow Diagram



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Figure 2: Step-by-step validation workflow for characterizing novel reversible LSD1 inhibitors.

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Troubleshooting & Optimization (Senior Scientist Insights)

1. The "False Positive" Trap in FAD Assays: LSD1 is FAD-dependent. Many indole derivatives can fluoresce or quench fluorescence.

- Solution: Always run a "Compound Only" control (no enzyme) in fluorescence assays. If using a peroxidase-coupled assay (Amplex Red), be aware that indoles can act as radical scavengers, artificially lowering the signal. Stick to TR-FRET or AlphaLISA to avoid this chemical interference.

2. Cellular Permeability: The 4-amino group can increase polarity. If enzymatic potency is high (low nM) but cellular potency is low (>1 µM):

- Optimization: Check PAMPA permeability.[3] Modifications to the N-substitution on the indoline ring (e.g., adding a hydrophobic benzyl group) often improve cell entry without sacrificing active site binding.

3. Differentiation Lag: LSD1 inhibition does not kill cells immediately (unlike cytotoxic chemo). It induces differentiation.[4]

- Protocol Adjustment: Do not use a standard 48-hour MTT assay. You must use a 7-day proliferation assay or measure differentiation markers (CD11b, CD86) via flow cytometry to see the true effect of **Indolin-4-amine** derivatives.

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